

Physical properties of 3-Fluorophenylacetylene: boiling point, density

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Fluorophenylacetylene

Cat. No.: B1297516

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Physical Properties of 3-Fluorophenylacetylene: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **3-Fluorophenylacetylene**, a compound of interest in medicinal chemistry and materials science. This document presents its boiling point and density, supported by available experimental data. Furthermore, it outlines general methodologies for the determination of these properties and includes a visualization of its synthetic pathway.

Core Physical Properties

The physical characteristics of **3-Fluorophenylacetylene** are crucial for its handling, purification, and application in various chemical syntheses. The experimentally determined and calculated values for its boiling point and density are summarized below.

Physical Property	Value	Conditions
Boiling Point	138 °C (lit.) [1] [2] [3]	Standard atmospheric pressure
148.7 ± 23.0 °C [4]	760 mmHg (Calculated)	
132 °C	Not specified	
Density	1.039 g/mL (lit.) [1] [2] [3]	25 °C
1.1 ± 0.1 g/cm³ [4]	Not specified	
1.039 g/cm³	Not specified	

Experimental Protocols for Property Determination

While specific experimental protocols for the determination of **3-Fluorophenylacetylene**'s physical properties are not detailed in the reviewed literature, the following are standard and widely accepted methods for determining the boiling point and density of liquid organic compounds.

Boiling Point Determination: Thiele Tube Method

A common and efficient method for determining the boiling point of a small quantity of liquid is the Thiele tube method.[\[5\]](#)

Apparatus:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube (e.g., Durham tube)
- Rubber band or wire for attachment
- Heating source (e.g., Bunsen burner or oil bath)

- High-boiling point mineral oil

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is placed in a Thiele tube containing mineral oil, making sure the sample is fully immersed.
- The side arm of the Thiele tube is gently heated, which allows for uniform heating of the oil via convection currents.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

[\[5\]](#)[\[6\]](#)

Density Determination

The density of a liquid can be determined using a pycnometer or, more simply, by measuring the mass of a known volume.

Apparatus:

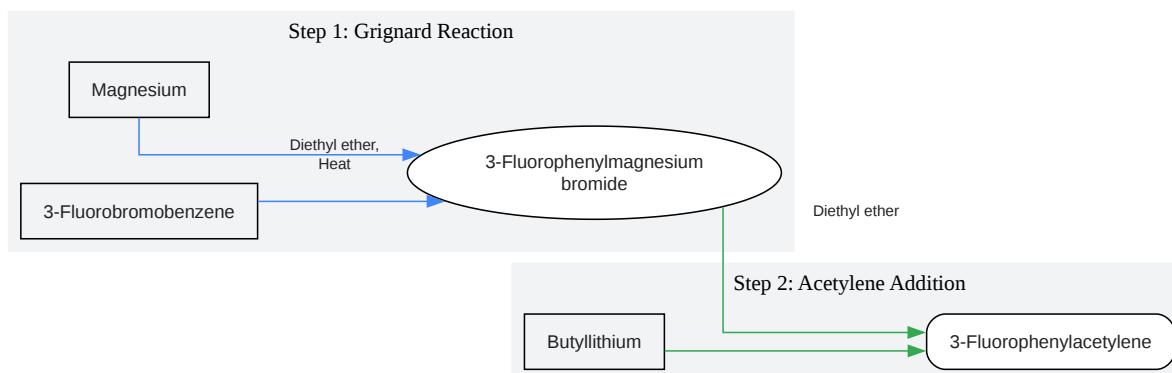
- Volumetric flask or graduated cylinder
- Analytical balance

Procedure:

- An empty, dry volumetric flask or a precise graduated cylinder is weighed on an analytical balance.
- A known volume of **3-Fluorophenylacetylene** is carefully added to the container.
- The container with the liquid is reweighed.
- The density is calculated by dividing the mass of the liquid (final mass - initial mass) by its volume. For accurate results, the temperature at which the measurement is taken should be recorded and controlled.

Synthesis of 3-Fluorophenylacetylene

3-Fluorophenylacetylene can be synthesized via a two-step reaction sequence.^[4] This process is a common pathway for the formation of substituted phenylacetylenes.



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Caption: Synthetic pathway for **3-Fluorophenylacetylene**.

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- To cite this document: BenchChem. [Physical properties of 3-Fluorophenylacetylene: boiling point, density]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1297516#physical-properties-of-3-fluorophenylacetylene-boiling-point-density>]

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